Benzyl bromide-d7 CAS number 35656-93-0 lookup.

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Benzyl bromide-d7*
CAS No.:	*35656-93-0*
Cat. No.:	*B156827*

Get Quote

An In-Depth Technical Guide to **Benzyl Bromide-d7** (CAS: 35656-93-0)

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **Benzyl bromide-d7**, a deuterated isotopologue of benzyl bromide. Designed for researchers, chemists, and professionals in drug discovery and development, this document synthesizes critical data on its properties, synthesis, applications, and handling, grounded in authoritative sources.

Introduction and Significance

Benzyl bromide-d7 (1-[bromo(dideuterio)methyl]-2,3,4,5,6-pentadeuteriobenzene) is the deuterium-labeled analog of Benzyl Bromide.[1] In this compound, the seven hydrogen atoms of the benzyl group have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen.[2] This isotopic substitution results in a mass shift of +7 compared to the unlabeled compound, a feature that is paramount to its primary applications.

The core utility of **Benzyl bromide-d7** stems from the principles of isotopic labeling.[2] While chemically identical to its non-labeled counterpart in terms of reactivity, its increased mass

© 2026 BenchChem. All rights reserved.

allows it to be distinguished in mass-sensitive analytical techniques.[3] This property makes it an invaluable tool in modern pharmaceutical and chemical research, particularly as an internal standard for quantitative analysis and as a tracer in metabolic studies.[3] Furthermore, its role as a deuterated benzylation agent offers unique advantages in specific synthetic pathways.[4]

Physicochemical and Spectroscopic Properties

The physical properties of **Benzyl bromide-d7** are similar to those of its unlabeled form, but its molecular weight is significantly different. This distinction is fundamental to its application. A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	35656-93-0	[5]
Molecular Formula	C_7D_7Br	[1][4]
Molecular Weight	178.08 g/mol	[5]
Monoisotopic Mass	177.01705 Da	[5]
Appearance	Colorless to light yellow liquid	[6]
Density	1.497 g/mL at 25 °C	
Boiling Point	198-199 °C (lit.)	
Melting Point	-3 to -1 °C (lit.)	
Refractive Index (n20/D)	1.574 (lit.)	
Isotopic Purity	Typically ≥98 atom % D	

Note: "lit." indicates values reported in scientific literature and chemical catalogs.

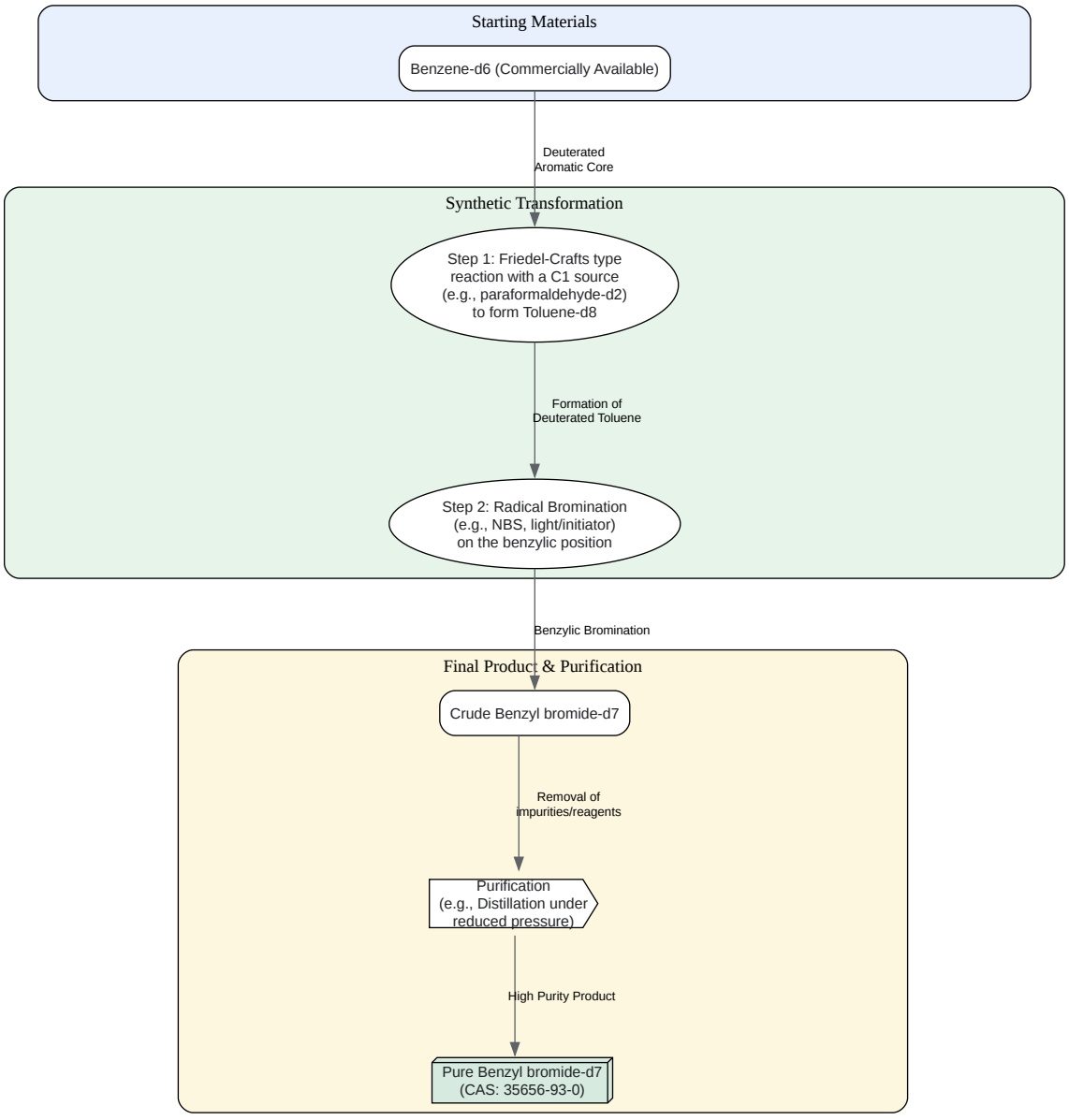
Synthesis and Isotopic Labeling Strategy

The synthesis of **Benzyl bromide-d7** requires the incorporation of seven deuterium atoms onto the benzyl scaffold. This is typically achieved by starting with a fully deuterated precursor, such as benzene-d6 or toluene-d8.

© 2026 BenchChem. All rights reserved.

A common synthetic strategy involves the bromination of a deuterated benzyl precursor. One patented method describes a one-step synthesis directly from an isotope-labeled benzene ring.[7] This avoids the need to prepare more complex labeled starting materials. The general logic is to functionalize the deuterated aromatic ring to introduce the bromomethyl group.

Below is a conceptual workflow illustrating a plausible synthetic pathway.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Conceptual workflow for the synthesis of **Benzyl bromide-d7**.

The choice of brominating agent is critical. N-Bromosuccinimide (NBS) in the presence of a radical initiator (like AIBN) or light is a standard and effective method for the selective bromination of the benzylic position of toluene and its derivatives, minimizing reactions on the aromatic ring.[8]

Core Applications in Research and Development

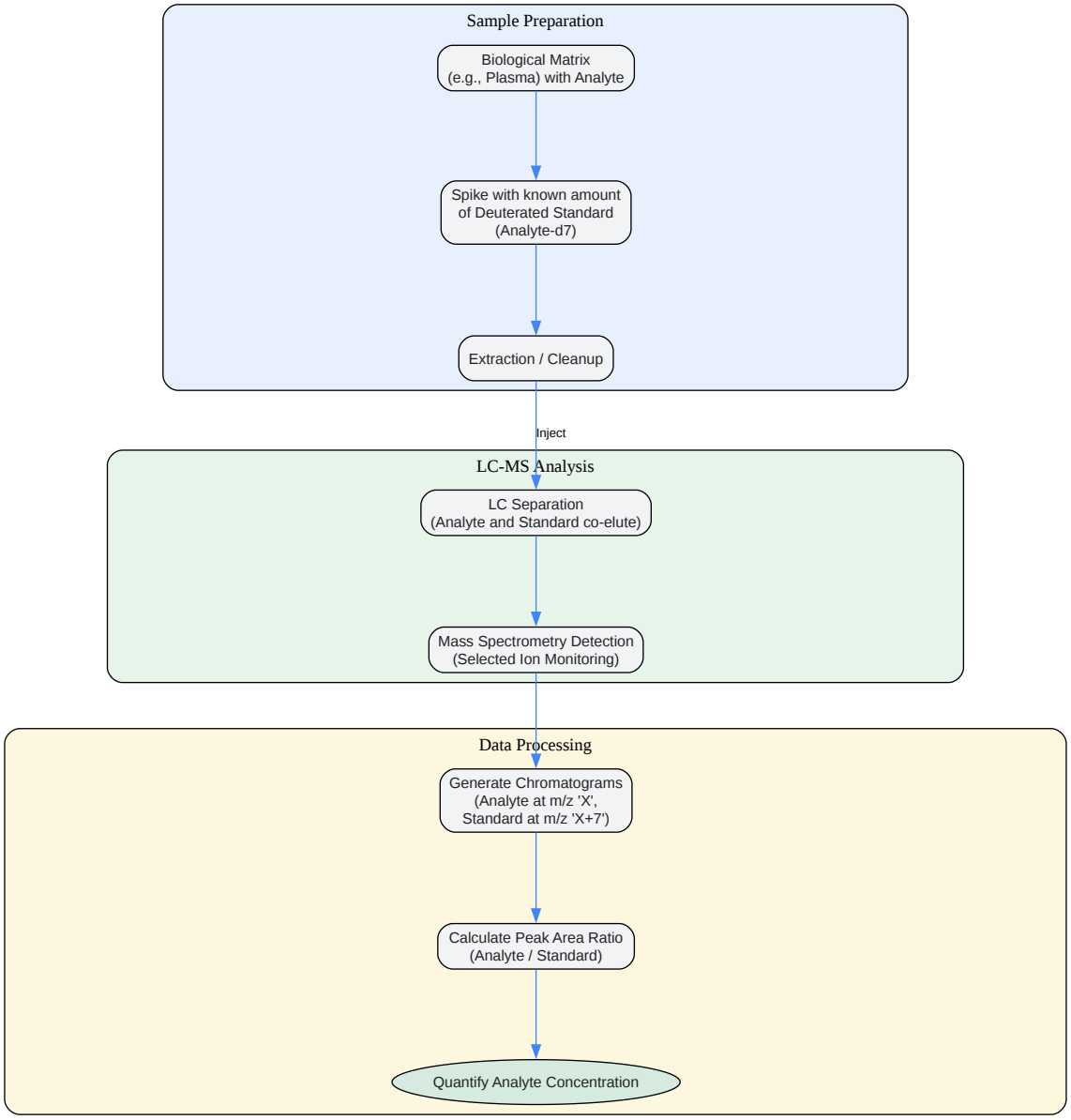
The primary value of **Benzyl bromide-d7** lies in its utility as a stable isotope-labeled (SIL) compound.

Internal Standard for Quantitative Analysis

In drug metabolism and pharmacokinetic (DMPK) studies, accurate quantification of a drug candidate or metabolite in a biological matrix (e.g., plasma, urine) is essential. The gold standard for this is liquid chromatography-mass spectrometry (LC-MS). A SIL internal standard is the ideal reference compound.

Causality: **Benzyl bromide-d7** can be used to synthesize a deuterated version of a target analyte that contains a benzyl group. This deuterated standard is chemically identical to the non-labeled analyte, so it co-elutes during chromatography and experiences similar ionization efficiency and matrix effects in the mass spectrometer's ion source.[3] However, due to its higher mass, it is detected at a different mass-to-charge ratio (m/z). By comparing the peak area of the analyte to the known concentration of the spiked-in internal standard, precise and accurate quantification is achieved.[3]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. clearsynth.com [clearsynth.com]
- 5. Benzyl bromide-d7 | C7H7Br | CID 12217704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. westliberty.edu [westliberty.edu]
- 7. CN104909982A - Method for synthesizing benzyl bromide compound directly from isotope labeled benzene rings - Google Patents [patents.google.com]
- 8. Benzyl bromide synthesis by bromination or substitution [organic-chemistry.org]

- To cite this document: BenchChem. [Benzyl bromide-d7 CAS number 35656-93-0 lookup.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156827/docs#benzyl-bromide-d7-cas-number-35656-93-0-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.